

Molecular formula and weight of 3-Ethyl-2,3-dimethylpentane

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Compound of Interest

Compound Name: 3-Ethyl-2,3-dimethylpentane

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Technical Dossier: 3-Ethyl-2,3-dimethylpentane

An Analysis of its Molecular Formula and Weight

This document provides a concise technical summary of the molecular properties of **3-Ethyl-2,3-dimethylpentane**, tailored for researchers, scientists, and professionals in drug development and chemical sciences. The focus is on the fundamental chemical data derived from its structure.

Molecular Composition and Weight

The molecular formula and weight of **3-Ethyl-2,3-dimethylpentane** are foundational data points for any chemical analysis, including reaction stoichiometry, analytical characterization, and formulation. The name itself defines the molecular structure: a five-carbon (pentane) chain with ethyl and methyl substituents.

Based on its structure, the compound consists of 9 carbon atoms and 20 hydrogen atoms, conforming to the general formula for alkanes (C_nH_{2n+2}).^{[1][2][3][4]} The molecular weight is calculated from the sum of the atomic weights of its constituent atoms.^[4]

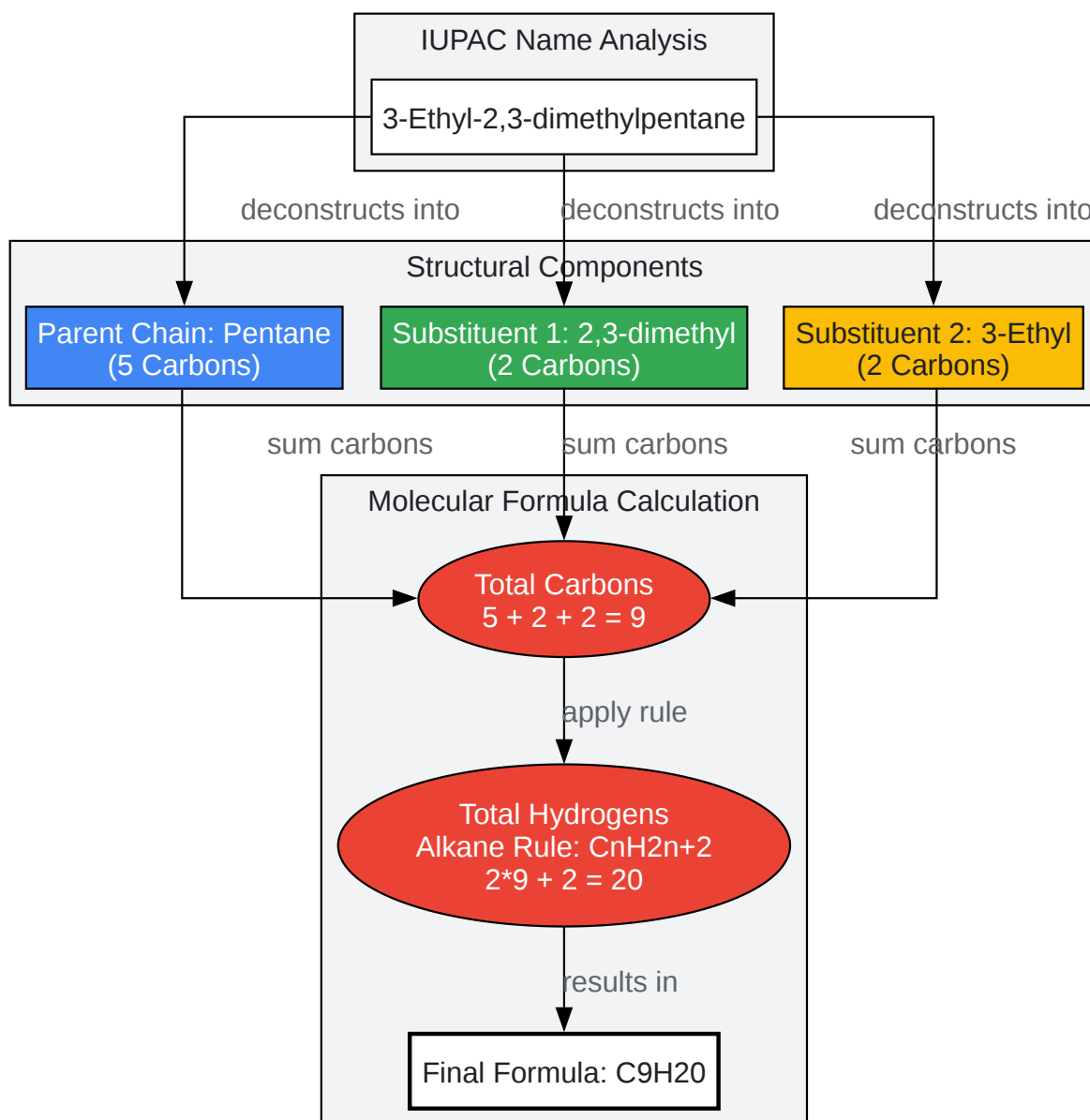
The quantitative data for **3-Ethyl-2,3-dimethylpentane** is summarized below.

Parameter	Value	Source
Molecular Formula	C ₉ H ₂₀	[1] [2] [3] [4]
Standard Atomic Weight of Carbon (C)	~12.011 amu	[5] [6]
Standard Atomic Weight of Hydrogen (H)	~1.008 amu	[7] [8] [9]
Molecular Weight	128.25 g/mol	[1] [4] [10]
Exact Mass	128.156500638 Da	[1] [4]

Note: Standard atomic weights are weighted averages of naturally occurring isotopes. For high-precision work, such as mass spectrometry, the exact mass calculated from the most common isotopes is used.

Structural Determination Logic

The IUPAC name "**3-Ethyl-2,3-dimethylpentane**" provides a systematic protocol for determining its chemical structure and, consequently, its molecular formula. This logical relationship is visualized in the diagram below. The process involves identifying the parent alkane chain, then attaching the specified alkyl substituent groups to the correct carbon atoms.



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Diagram 1: Logical workflow from IUPAC name to molecular formula.

Methodologies

The determination of a compound's molecular formula and weight from its chemical name is a theoretical process based on established IUPAC nomenclature and the principles of atomic composition.

Methodology for Formula Determination:

- Identify the Parent Chain: The suffix "-pentane" indicates a 5-carbon alkane backbone.
- Identify and Place Substituents:
 - "dimethyl" indicates two methyl (-CH₃) groups. The locants "2,3-" place them on the second and third carbons of the chain.
 - "Ethyl" indicates one ethyl (-CH₂CH₃) group. The locant "3-" places it on the third carbon.
- Sum Atoms: Tally all carbon and hydrogen atoms from the parent chain and all substituents to arrive at the final molecular formula, C₉H₂₀.

Methodology for Molecular Weight Calculation:

- Obtain Standard Atomic Weights: The standard atomic weights for carbon (approx. 12.011 amu) and hydrogen (approx. 1.008 amu) are sourced from the IUPAC Periodic Table.^{[11][12]}
- Calculate Total Weight: The molecular weight is the sum of the atomic weights of all atoms in the molecule:
 - $\text{Weight} = (9 \times \text{Atomic Weight of C}) + (20 \times \text{Atomic Weight of H})$
 - $\text{Weight} \approx (9 \times 12.011) + (20 \times 1.008) = 108.099 + 20.16 = 128.259 \text{ g/mol}$

Note: Experimental verification of molecular weight is typically performed using mass spectrometry, which measures the mass-to-charge ratio of the ionized molecule and its fragments.

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- To cite this document: BenchChem. [Molecular formula and weight of 3-Ethyl-2,3-dimethylpentane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b092108#molecular-formula-and-weight-of-3-ethyl-2-3-dimethylpentane]

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